

Quinol sulfate reducing agent applications

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Compound Focus: Quinol sulfate

CAS No.: 17438-29-8

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Application Notes: Quinine Sulfate

Quinine sulfate is a cinchona alkaloid with established roles in antimicrobial therapy and emerging potential in experimental oncology. The following sections detail its protocols and data.

Antimalarial Application

Quinine sulfate is a primary treatment for uncomplicated *Plasmodium falciparum* malaria, especially in regions with chloroquine resistance [1]. It is often used in combination with a second agent to improve efficacy and prevent the development of resistance [2].

- Protocol: Treatment of Uncomplicated *P. falciparum* Malaria
 - **Objective:** To eliminate malaria parasites from the bloodstream of infected patients.
 - **Materials:** Quinine sulfate capsules (324 mg each) [1].
 - **Procedure:**
 - Administer a dose of **648 mg (two capsules) orally every 8 hours** for 7 days [1].
 - The capsules should be taken with food to minimize gastric upset [1].
 - For patients with **severe chronic renal impairment**, modify the regimen: a loading dose of 648 mg, followed by 324 mg every 12 hours [1].
 - **Combination Therapy:** In cases of resistant strains, co-administer with one of the following [2]:
 - Doxycycline: 200 mg loading dose, then 100 mg daily for 6 more days.
 - Tetracycline: 250 mg four times daily for 7 days.

- Clindamycin: 300 mg four times daily for 5 days (preferred for children and pregnant women).
- Data on Antimalarial Dosage | Patient Group | Dosage Regimen | Duration | Notes & References | | :--- | :--- | :--- | :--- | | **Adults (≥16 years)** | 648 mg every 8 hours | 7 days | Take with food [1] | | **Pediatric Patients** | 10 mg/kg three times a day | 3–7 days | Dose should not exceed adult dose [2] | | **Severe Chronic Renal** | 648 mg load, then 324 mg every 12 hours | 7 days | For patients not on dialysis [1] | | **Pregnant Women** | 648 mg every 8 hours | 7 days | Recommended with clindamycin [2] |

Experimental Chemopreventive Application

Beyond malaria, research indicates quinine sulfate may have chemopreventive properties. One study demonstrated its potential to suppress skin cancer development in a mouse model [3].

- Protocol: Topical Application in a Mouse Skin Carcinogenesis Model
 - **Objective:** To evaluate the efficacy of quinine sulfate in preventing chemically-induced skin tumors [3].
 - **Materials:**
 - Animals: Male Swiss albino mice.
 - Test Compound: Quinine sulfate (QS) mixed in vaseline.
 - Carcinogens: DMBA (initiator) and croton oil (promoter).
 - **Procedure:**
 - **Induction of Tumors:** Shave the dorsal skin of mice. Initiate tumor growth with a single topical application of **100 µg DMBA** in 100 µL acetone. Two weeks later, promote tumors by applying **1% croton oil** in acetone three times per week for 14 weeks [3].
 - **Treatment Groups:** Include a positive control (DMBA + croton oil only) and experimental groups receiving topical QS.
 - **Quinine Sulfate Application:** Apply QS topically to the shaven skin **one hour after croton oil application**. Use two dose levels [3]:
 - **High Dose:** 334 mg QS per 100 gm vaseline.
 - **Low Dose:** 167 mg QS per 100 gm vaseline.
 - **Observation & Analysis:** Monitor mice for 16 weeks. Record tumor incidence, number, weight, and diameter. Calculate tumor burden and yield [3].
- Data on Chemopreventive Efficacy The table below summarizes key findings from the mouse model study, showing quinine sulfate's dose-dependent inhibitory effects on tumor development [3].

Study Group	Tumor Incidence	Cumulative Number of Tumors	Tumor Yield (Tumors/Mouse)	Tumor Burden (Tumors/Tumor-Bearing Mouse)
Carcinogen Control (DMBA+Croton Oil)	100%	25	4.17	4.17
High Dose QS (334 mg/100g)	66.7%	8	1.33	2.00
Low Dose QS (167 mg/100g)	83.3%	15	2.50	3.00

Laboratory & Analytical Application

In a laboratory setting, quinine sulfate serves as a standard fluorescent probe due to its well-characterized fluorescence properties [2].

- Protocol: Using Quinine Sulfate as a Fluorescence Standard
 - **Objective:** To determine the quantum yield (QY) of other fluorescent materials, such as carbon dots [2].
 - **Principle:** The quantum yield of an unknown sample is calculated by comparing its fluorescence intensity to that of a standard with a known QY, using the same excitation wavelength.
 - **Materials:**
 - Standard: Quinine sulfate (known QY = 0.54).
 - Solvent: 0.1 M H₂SO₄.
 - Spectrofluorometer.
 - **Procedure:**
 - Dissolve quinine sulfate in 0.1 M H₂SO₄ to prepare a 200 ppm standard solution [2].
 - Ensure the absorbance of both the standard and the unknown sample solutions is below 0.1 at the excitation wavelength to avoid inner-filter effects.
 - Measure the integrated fluorescence intensity of both the standard and the unknown sample at the same excitation wavelength (e.g., 350 nm).
 - Calculate the quantum yield of the unknown sample (ϕ_x) using the formula: $\phi_x = \phi_{st} \times (m_x / m_{st}) \times (\eta_x^2 / \eta_{st}^2)$ Where ϕ is QY, m is the slope from the plot of fluorescence intensity vs. absorbance, and η is the refractive index of the solvent [2].

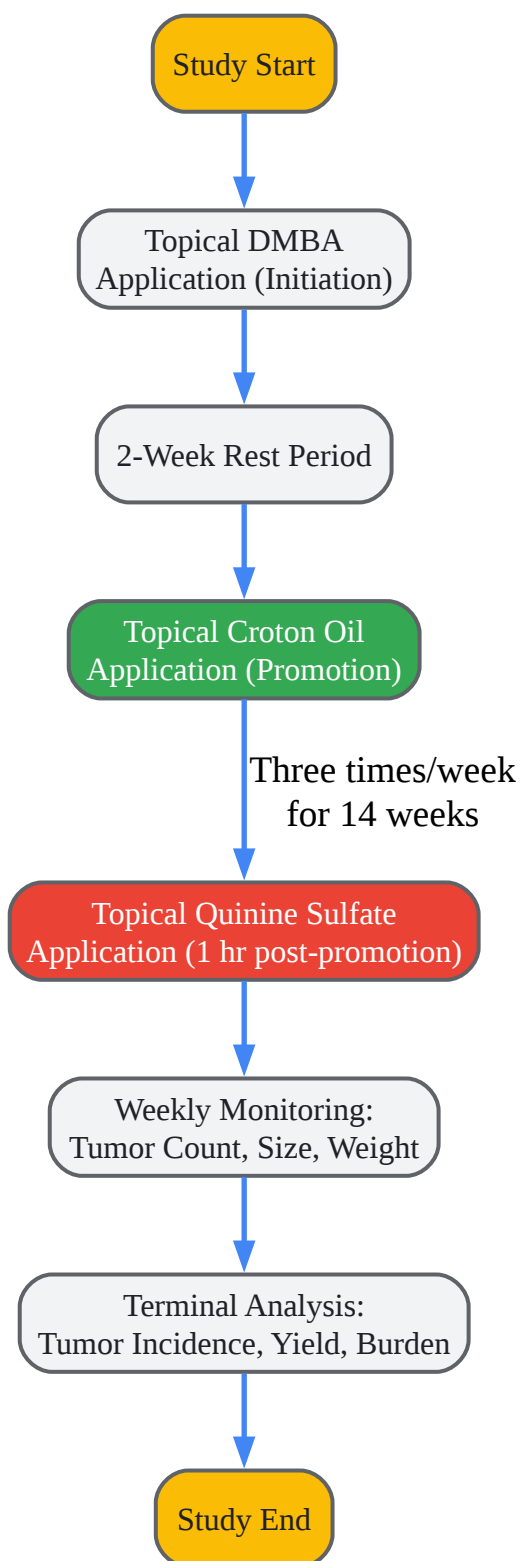
Clarification on "Reducing Agent" Terminology

It is important to clarify that **quinine sulfate is not recognized as a chemical reducing agent**. A reducing agent is a substance that donates electrons in a redox reaction [4]. The search results confirm quinine sulfate's roles are pharmacological and analytical, not reductive.

The term "quinol" may refer to a different chemical structure (a reduced form of quinone). Some quinone formulations, like anthraquinone, can act as biocides against sulfate-reducing bacteria by inhibiting their respiration [5]. This might be the source of confusion, but these are distinct from quinine sulfate.

Experimental Pathway Visualization

The diagram below illustrates the key experimental workflow for investigating the chemopreventive properties of quinine sulfate, as described in the protocol.



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Key Takeaways for Researchers

- **Primary Use:** Quinine sulfate remains a critical drug for resistant malaria; adhere strictly to recommended dosages and combination therapies.
- **Research Potential:** The chemopreventive data is promising but preliminary. Further investigation is needed to elucidate its mechanism of action and applicability to other cancer types.
- **Laboratory Utility:** Its stable fluorescence makes it an excellent standard for quantum yield calculations.
- **Terminology:** Distinguish quinine sulfate from quinones and quinol compounds, which have different chemical properties and applications.

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References

1. Quinine Sulfate Capsules: Package Insert / Prescribing Info [drugs.com]
2. sciencedirect.com/topics/chemistry/quinine- sulfate [sciencedirect.com]
3. Chemopreventive activity of quinine sulfate in dmba-croton oil induced... [ijpsr.com]
4. : Definition, Examples & Tips for Exams Reducing Agent [vedantu.com]
5. A Quinone Formulation which Inhibits Evolution of Hydrogen Sulfide... [jstage.jst.go.jp]

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